

"CAS number and molecular structure of vinyl stearate"

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Compound of Interest

Compound Name: Vinyl stearate

Cat. No.: B091740

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An In-depth Technical Guide to Vinyl Stearate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical and physical properties of **vinyl stearate**, including its CAS number, molecular structure, and relevant quantitative data. It also outlines a standard experimental protocol for its purification.

Chemical Identification and Molecular Structure

Vinyl stearate, systematically known as ethenyl octadecanoate, is the ester of stearic acid and vinyl alcohol. It is a key monomer in the production of various polymers and copolymers with applications in coatings, adhesives, and as a lubricant.^{[1][2]}

- CAS Number: 111-63-7^{[1][3][4]}
- Molecular Formula: $C_{20}H_{38}O_2$
- Molecular Weight: 310.51 g/mol
- IUPAC Name: Ethenyl octadecanoate
- Synonyms: Stearic acid, vinyl ester; Vinyl octadecanoate
- Linear Formula: $CH_3(CH_2)_{16}CO_2CH=CH_2$

- InChI Key: AFSIMBWBBOJPJG-UHFFFAOYSA-N

The molecular structure of **vinyl stearate** consists of a long C18 saturated fatty acid chain (stearoyl group) attached to a vinyl group through an ester linkage.

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **vinyl stearate** is presented in the table below. This data is essential for its handling, processing, and application in various experimental and industrial settings.

Property	Value	Reference(s)
Melting Point	35-37 °C	
Boiling Point	145 °C	
Density	0.904 g/mL at 25 °C	
Refractive Index	1.4423 (30/D)	
Flash Point	>230 °F	
Water Solubility	Insoluble	

Experimental Protocol: Purification of Vinyl Stearate

The following protocol details a standard laboratory procedure for the purification of **vinyl stearate**.

Objective: To purify **vinyl stearate** by distillation and crystallization.

Materials:

- Crude **vinyl stearate**
- Nitrogen gas
- Acetone or Ethyl Acetate

- Distillation apparatus
- Crystallization dish
- Filtration apparatus

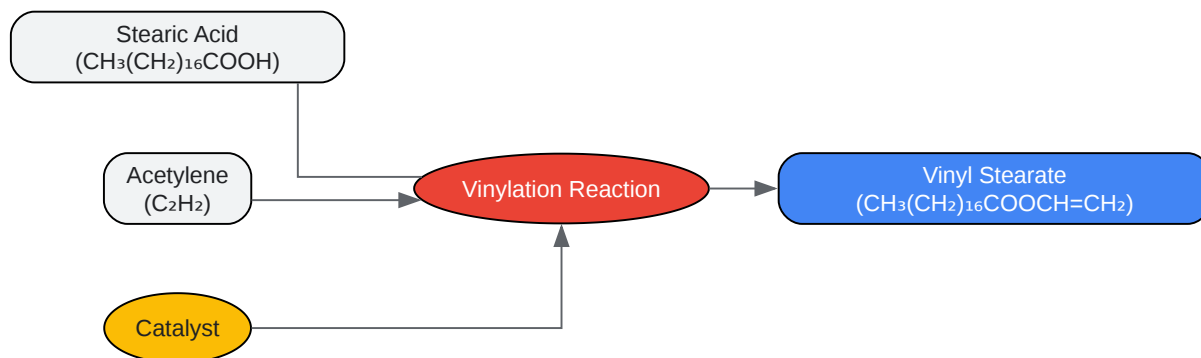
Procedure:

- Vacuum Distillation:
 - Set up a vacuum distillation apparatus.
 - Place the crude **vinyl stearate** in the distillation flask.
 - Conduct the distillation under a nitrogen atmosphere to prevent polymerization and oxidation.
- Crystallization:
 - Dissolve the distilled **vinyl stearate** in acetone (at a ratio of 3 mL of solvent per gram of ester) or ethyl acetate.
 - Cool the solution to 0°C to induce crystallization.
 - Collect the purified crystals by filtration.
- Storage:
 - Store the purified **vinyl stearate** under a nitrogen atmosphere in the dark to maintain its stability.

Synthesis of Vinyl Stearate

The industrial synthesis of **vinyl stearate** is typically achieved through the vinylation of stearic acid. This process involves the reaction of stearic acid with acetylene in the presence of a catalyst.

Below is a diagram illustrating the generalized synthesis pathway of **vinyl stearate**.



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Caption: Generalized synthesis pathway of **vinyl stearate**.

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